

Commercial availability and suppliers of 5-Benzyloxy-2-bromotoluene

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Compound of Interest

Compound Name: 5-Benzyloxy-2-bromotoluene

Cat. No.: B098187

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An In-Depth Technical Guide to **5-Benzyloxy-2-bromotoluene**: Commercial Availability, Synthesis, and Applications

Introduction

5-Benzyloxy-2-bromotoluene, also known by its IUPAC name 1-bromo-4-(benzyloxy)-2-methylbenzene, is a key organic intermediate with significant applications in the synthesis of complex molecules, particularly within the pharmaceutical industry.^{[1][2]} Its structure, featuring a brominated toluene core protected by a benzyl ether group, offers versatile reactivity for constructing more elaborate molecular architectures. The bromine atom serves as a reactive handle for various coupling reactions, while the benzyl ether provides a stable yet readily cleavable protecting group for the phenolic hydroxyl function. This guide provides a comprehensive overview for researchers and drug development professionals on its commercial availability, suppliers, synthesis, purification, and safe handling.

Chemical and Physical Properties^{[1][3]}

- Molecular Formula: C₁₄H₁₃BrO^{[1][4][5][6]}
- Molecular Weight: 277.16 g/mol ^{[1][4]}
- CAS Number: 17671-75-9^{[1][2][4][6]}
- Appearance: Typically a solid^[5]

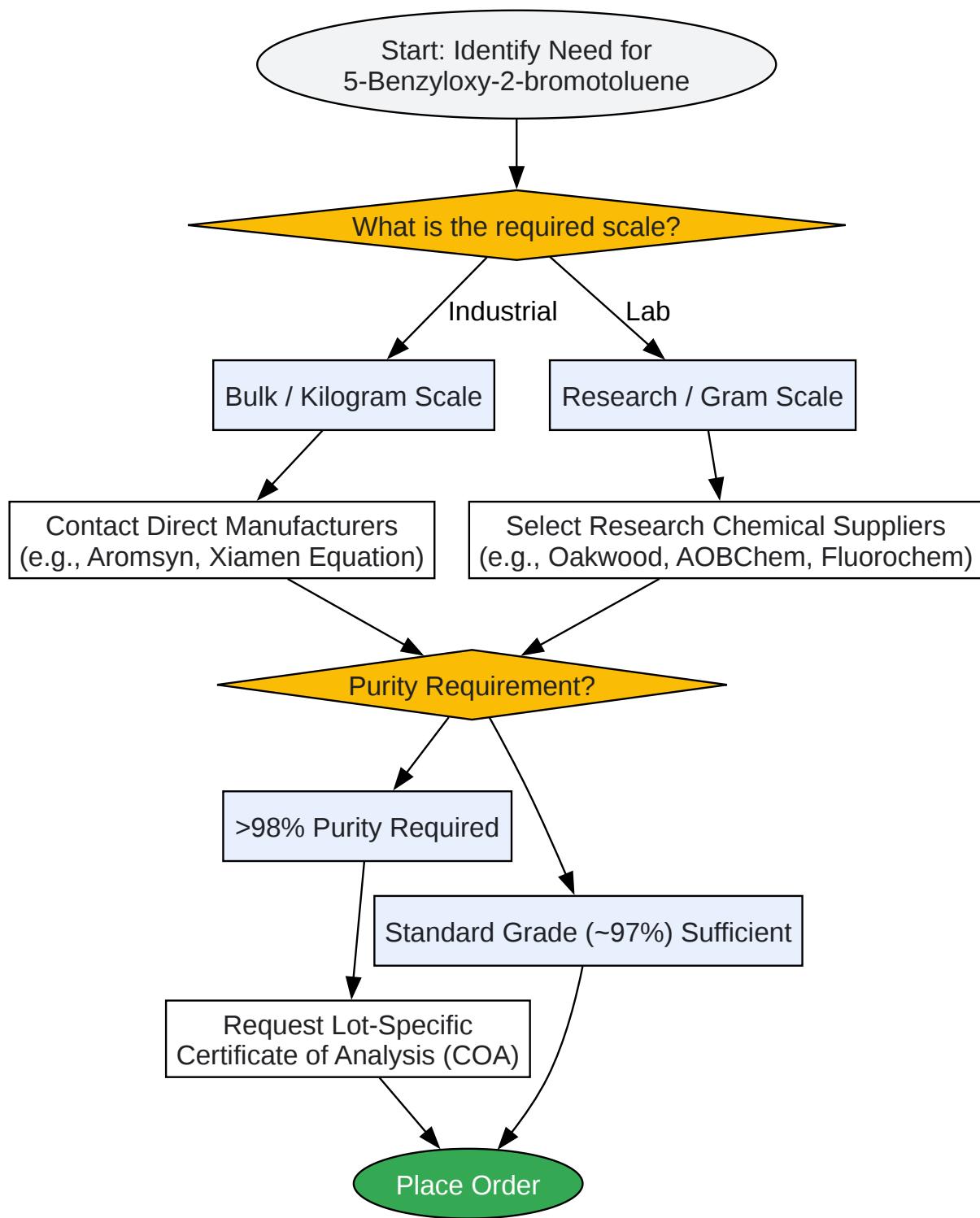
- Melting Point: 69-70.5°C[3][7]
- Boiling Point: 360.9°C (Predicted)[3][7]
- Density: 1.341 g/cm³ (Predicted)[3][7]

Commercial Availability and Supplier Analysis

5-Benzylxy-2-bromotoluene is readily available from a range of chemical suppliers, catering to different scales from laboratory research to industrial production.[2] The choice of supplier often depends on the required quantity, purity, and lead time. Below is a comparative analysis of prominent suppliers.

Supplier Selection Workflow

The process of selecting a suitable supplier can be streamlined by considering key project requirements such as scale, purity, and documentation needs.

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Caption: Workflow for selecting a supplier for **5-Benzylxy-2-bromotoluene**.

Comparative Table of Commercial Suppliers

Supplier	CAS Number	Purity	Available Quantities	Notes
Oakwood Chemical	17671-75-9	Not specified	1g, 5g, 25g	Offers small quantities suitable for initial research and development. [6]
AOBChem USA	17671-75-9	97%	250mg, 500mg, 1g, 5g, 10g, 25g, 100g	Provides a wide range of quantities with specified purity. [8]
Fluorochem	17671-75-9	98%	Not specified	Lists a high purity grade, suitable for applications sensitive to impurities. [5]
Aromsyn Co., Ltd.	17671-75-9	> 97%	Gram to kilogram scale	Specializes in manufacturing and offers custom synthesis. [2]
Santa Cruz Biotechnology	17671-75-9	Not specified	Not specified	Marketed as a biochemical for proteomics research; for research use only. [4]
XIAMEN EQUATION CHEMICAL	17671-75-9	Industrial Grade	Bulk	A China-based manufactory suitable for large-scale industrial supply. [7]

ChemUniverse,
Inc.

17671-75-9

Not specified

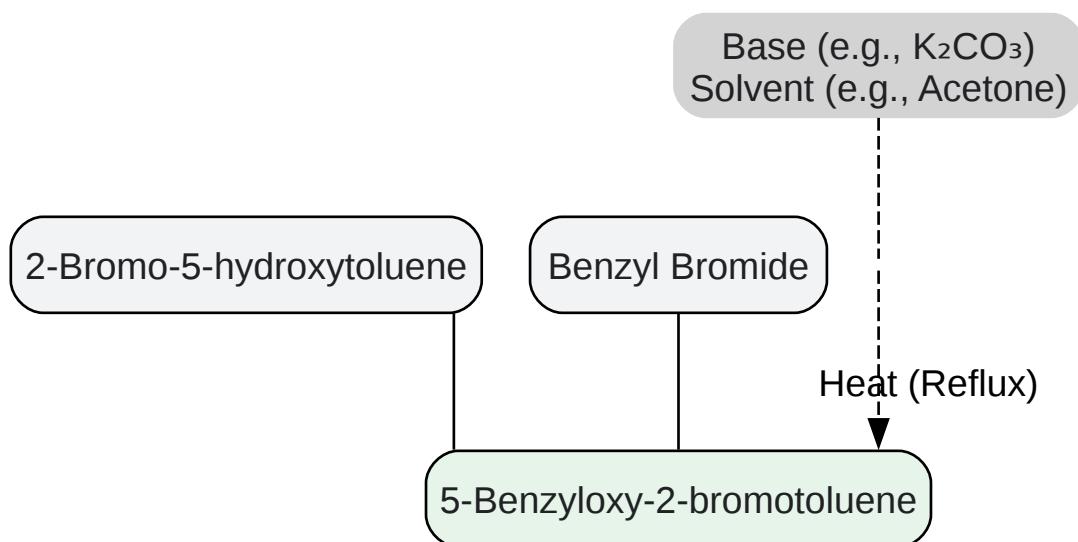
Bulk quantities

Accepts blanket
purchase orders
for large
quantities.^[9]

Synthesis Protocol

While commercially available, in-house synthesis may be required for specific research needs, such as isotopic labeling or derivatization. A common synthetic route involves the benzylation of a brominated phenol, a variant of the Williamson ether synthesis.

Illustrative Synthesis Scheme

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Caption: Representative synthesis of **5-Benzyl-2-bromotoluene**.

Step-by-Step Methodology

- Reaction Setup: To a solution of 2-bromo-5-hydroxytoluene (1 equivalent) in a polar aprotic solvent such as acetone or DMF, add a suitable base. Anhydrous potassium carbonate (K₂CO₃, 1.5-2.0 equivalents) is a common and effective choice.

- **Addition of Benzylationg Agent:** Add benzyl bromide (1.1 equivalents) to the stirred suspension.
- **Reaction:** Heat the mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting phenol is consumed.
- **Workup:** After cooling to room temperature, filter off the inorganic salts. Evaporate the solvent from the filtrate under reduced pressure to obtain the crude product.
- **Extraction:** Dissolve the crude residue in a water-immiscible organic solvent (e.g., ethyl acetate). Wash the organic layer sequentially with water, a dilute base solution (e.g., 5% NaOH) to remove any unreacted phenol, and finally with brine.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filter, and concentrate in vacuo to yield the crude **5-Benzylxy-2-bromotoluene**.

Purification Techniques

Purity is paramount for ensuring the success of subsequent synthetic steps and the quality of the final product.^[10] The crude product from the synthesis typically requires purification to remove unreacted starting materials and byproducts.

- **Recrystallization:** This is an effective method for crystalline solids.^[10] Given the compound's melting point of 69-70.5°C, recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) can yield high-purity material.^{[3][7]} This technique is cost-effective but may result in lower yields due to product loss in the mother liquor.^[10]
- **Column Chromatography:** For non-crystalline crude products or to separate closely related impurities, silica gel column chromatography is the method of choice.^[10] A non-polar eluent system, such as a gradient of ethyl acetate in hexanes, is typically used to isolate the product. While effective, this method is more time-consuming and solvent-intensive.^[10]

Applications in Drug Discovery

5-Benzylxy-2-bromotoluene is a valuable building block in medicinal chemistry and drug discovery.^[11] Its utility stems from the orthogonal reactivity of the aryl bromide and the benzyl

ether protecting group.

- **Cross-Coupling Reactions:** The C-Br bond is a prime site for metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira, Buchwald-Hartwig amination), allowing for the introduction of diverse carbon and heteroatom substituents. This is a cornerstone of modern drug synthesis.
- **Synthesis of Pharmaceutical Intermediates:** It serves as a precursor for more complex molecules. For instance, intermediates in the synthesis of selective estrogen receptor modulators (SERMs) like bazedoxifene share a similar substituted indole core, the synthesis of which can involve precursors derived from related benzyloxy-bromophenyl compounds. [\[12\]](#)
- **Protecting Group Manipulation:** Following the construction of the molecular backbone, the benzyl ether can be readily cleaved under standard hydrogenolysis conditions (H_2 , Pd/C) to reveal the free phenol, which can then be used for further functionalization or as a key pharmacophoric feature in the final active pharmaceutical ingredient (API).

Safety and Handling

Proper handling of **5-Benzyl-2-bromotoluene** is essential in a laboratory setting. According to GHS classifications, this chemical is an irritant.[\[1\]](#)

- **Hazards:**
 - Causes skin irritation (H315).[\[1\]](#)[\[7\]](#)[\[13\]](#)
 - Causes serious eye irritation (H319).[\[1\]](#)[\[7\]](#)[\[13\]](#)
 - May cause respiratory irritation (H335).[\[7\]](#)[\[13\]](#)
- **Precautionary Measures:**
 - Handling: Use only in a well-ventilated area or outdoors.[\[7\]](#)[\[13\]](#) Avoid breathing dust, fumes, or vapors.[\[7\]](#)[\[13\]](#)[\[14\]](#) Wash hands and any exposed skin thoroughly after handling. [\[7\]](#)[\[13\]](#)[\[15\]](#)

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.[7][13][14][15] Safety glasses or a face shield are mandatory.[14]
- Storage: Store in a cool, well-ventilated place.[7][13] Keep the container tightly closed and store locked up.[7][13] Recommended storage temperature is 2-8°C.[8][14]
- First Aid: In case of contact with eyes, rinse cautiously with water for several minutes.[7][15] If on skin, wash with plenty of water.[7][15] If inhaled, remove the person to fresh air.[7][15] Seek medical attention if irritation persists or if you feel unwell.[7]

Always consult the material safety data sheet (MSDS) provided by the supplier for the most detailed and up-to-date safety information.[3][13][14][15]

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